

Alternative names for Disperse Yellow 56 in scientific literature

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Compound of Interest

Compound Name: *Disperse Yellow 56*

Cat. No.: *B6595850*

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Disperse Yellow 56: A Technical Guide for Researchers

An In-depth Overview of C.I. **Disperse Yellow 56** for Scientific Applications

Disperse Yellow 56, a monoazo dye, is a significant colorant primarily utilized in the textile industry for dyeing hydrophobic fibers. This technical guide provides researchers, scientists, and drug development professionals with a comprehensive overview of its alternative names, chemical properties, synthesis, and applications, with a focus on quantitative data and detailed experimental protocols.

Nomenclature and Identification

In scientific literature and commercial applications, **Disperse Yellow 56** is known by a variety of names. Proper identification is crucial for accurate research and documentation.

Identifier Type	Value
C.I. Name	Disperse Yellow 56
C.I. Number	216550
CAS Number	54077-16-6[1][2][3][4]
Molecular Formula	C ₂₁ H ₁₅ N ₅ O ₂ [1][2][4][5][6]
Molecular Weight	369.38 g/mol [1][2]
IUPAC Name	4-hydroxy-3-[[4-(phenyldiazenyl)phenyl]diazenyl]-1H-quinolin-2-one[5]
Synonyms	Palanil Golden Yellow GG, Terasil Golden Yellow 3R, Navilene Golden Yellow GG, Disperse Golden Yellow GG, Akasperse Yellow GG 200%[1][2][4]

Physicochemical and Fastness Properties

Disperse Yellow 56 is characterized as an orange or yellow powder, soluble in acetone and other organic solvents, but insoluble in water.[1][6] Its performance in textile applications is largely determined by its fastness properties, which are rated on a scale of 1 to 5 (or 1 to 8 for lightfastness), with higher numbers indicating better fastness.

Property	Test Method	Rating
Light Fastness	ISO 105-B02	4-5 (Fair to Good)
Washing Fastness	ISO 105-C06	4-5 (Good to Very Good)
Sublimation Fastness	ISO 105-P01	3-4 (Moderate to Good)
Rubbing Fastness	ISO 105-X12	4 (Good)
Perspiration Fastness	ISO 105-E04	4-5 (Good to Very Good)

Note: Fastness properties can vary depending on the depth of shade and the specific dyeing conditions.

Experimental Protocols

Synthesis of Disperse Yellow 56

The synthesis of **Disperse Yellow 56** is a two-step process involving diazotization followed by an azo coupling reaction.^[1]

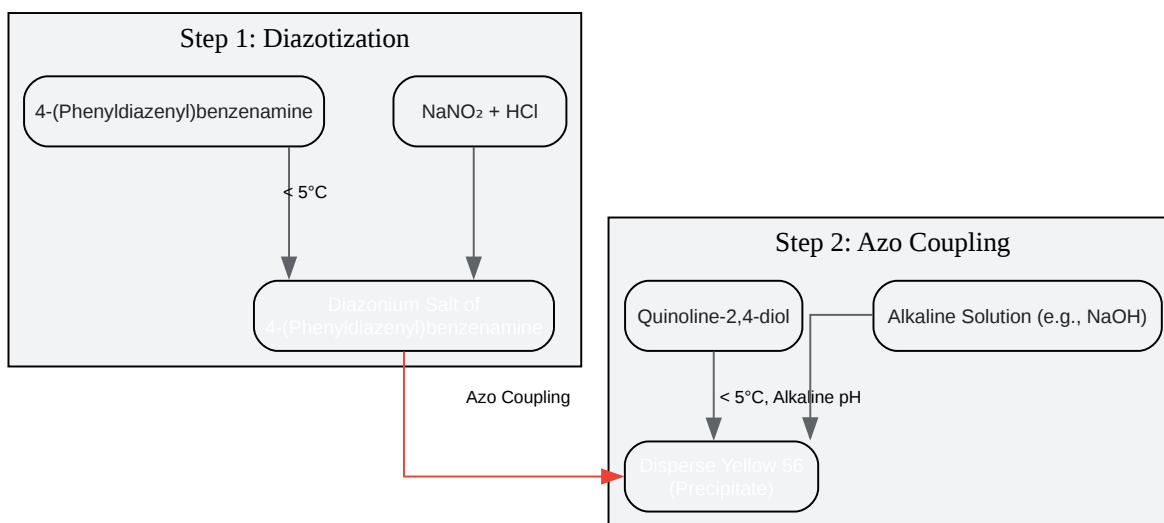
Step 1: Diazotization of 4-(Phenyldiazenyl)benzenamine

- Dissolve 4-(phenyldiazenyl)benzenamine in a suitable solvent such as dimethylformamide (DMF).
- Add a solution of hydrochloric acid while stirring.
- Cool the resulting suspension in an ice bath to below 5°C.
- Separately, prepare a solution of sodium nitrite in water and cool it to below 5°C.
- Slowly add the sodium nitrite solution to the amine suspension while maintaining the temperature below 5°C to form the diazonium salt.

Step 2: Azo Coupling with Quinoline-2,4-diol

- In a separate vessel, dissolve quinoline-2,4-diol in an alkaline solution (e.g., aqueous sodium hydroxide) and cool to below 5°C.
- Slowly add the previously prepared diazonium salt solution to the quinoline-2,4-diol solution with vigorous stirring, while maintaining a low temperature and alkaline pH.
- Continue stirring for a specified period to ensure complete coupling.
- The resulting precipitate, **Disperse Yellow 56**, is then filtered, washed with water until neutral, and dried.

Diagram of the Synthesis Pathway for **Disperse Yellow 56**



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Caption: Synthesis pathway of **Disperse Yellow 56**.

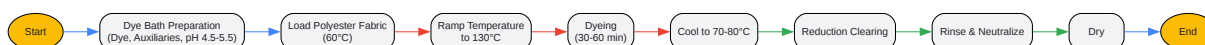
High-Temperature Exhaust Dyeing of Polyester

This method is suitable for achieving deep shades on polyester fibers.

- Dye Bath Preparation:
 - Prepare a dye dispersion by pasting the required amount of **Disperse Yellow 56** (e.g., 1-3% on weight of fabric) with a dispersing agent.
 - Add the dispersion to the dye bath with a liquor ratio of 10:1 to 20:1.
 - Add a leveling agent and adjust the pH to 4.5-5.5 with acetic acid.[1]
- Dyeing Cycle:
 - Introduce the pre-wetted polyester fabric into the dye bath at approximately 60°C.

- Raise the temperature to 130°C at a rate of 1-2°C per minute.
- Hold at 130°C for 30-60 minutes, depending on the desired shade depth.
- Cool the dye bath to 70-80°C.
- After-treatment (Reduction Clearing):
 - Treat the dyed fabric in a fresh bath containing sodium hydrosulfite and sodium hydroxide to remove unfixed surface dye.
 - Rinse thoroughly and neutralize before drying.

Diagram of the High-Temperature Exhaust Dyeing Workflow



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Caption: High-temperature exhaust dyeing workflow.

Applications in Research and Drug Development

While the primary application of **Disperse Yellow 56** is in the textile industry, its chemical structure as an azo dye and its fluorescent properties suggest potential for other scientific applications. Some commercial suppliers provide this dye for research purposes, indicating its use in laboratory settings.^[7]

- **Biological Staining:** Azo dyes are known to be used as nonspecific protein stains in biochemical applications. The structural characteristics of **Disperse Yellow 56** may allow it to function as a stain for certain cellular components, although specific protocols have not been widely published.
- **Fluorescent Probe:** The conjugated system of **Disperse Yellow 56** imparts fluorescent properties. This could potentially be exploited for use as a molecular probe to study protein

dynamics or other biological processes in living cells. However, further research is needed to establish its efficacy and specificity in such applications.

It is important to note that the direct application of **Disperse Yellow 56** in drug development is not well-documented. However, the synthesis of novel compounds with potential biological activity often involves azo chemistry, making an understanding of related compounds like **Disperse Yellow 56** valuable for medicinal chemists.

Safety and Toxicology

Disperse dyes as a class can be skin and respiratory irritants.[6] It is recommended to handle **Disperse Yellow 56** with appropriate personal protective equipment, including gloves and respiratory protection, especially when handling the powder. While a specific LD50 for **Disperse Yellow 56** is not readily available in public databases, related azo dyes have been studied for their toxicological profiles. For instance, some azo dyes can be reduced to form aromatic amines, which may have toxicological implications. Therefore, appropriate safety precautions should be taken during its handling and disposal.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. zeptometrix.com [zeptometrix.com]
- 3. usbio.net [usbio.net]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. C.I. Disperse Yellow 56 | C₂₁H₁₅N₅O₂ | CID 136164957 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chembk.com [chembk.com]
- 7. Disperse yellow 56, technical grade | 54077-16-6 | FD40701 [biosynth.com]

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